

Application Notes: IWP L6 in Mouse Embryonic Kidney Culture

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Compound of Interest

Compound Name: IWP L6
Cat. No.: B15604570

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Introduction

IWP L6 is a highly potent small-molecule inhibitor of Porcupine (PORCN), a membrane-bound O-acyltransferase, with a reported EC50 of 0.5 nM[1]. The PORCN enzyme is essential for the palmitoylation of Wnt proteins, a critical post-translational modification required for their secretion and biological activity. By inhibiting PORCN, **IWP L6** effectively blocks the production of all Wnt proteins, leading to the suppression of Wnt-dependent signaling pathways[2][3].

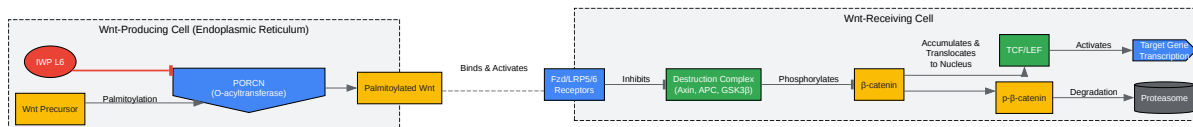
In mammalian kidney development, Wnt signaling is a crucial regulator of organogenesis[4][5]. Canonical Wnt signaling, mediated by proteins like Wnt9b from the ureteric epithelium, is essential for inducing the metanephric mesenchyme to form nephrons[5][6][7]. This process involves the differentiation of nephron progenitor cells and their mesenchymal-to-epithelial transition (MET) to form early tubular structures[8]. Furthermore, Wnt signaling plays a significant role in the branching morphogenesis of the ureteric bud, which gives rise to the kidney's collecting duct system[2][4].

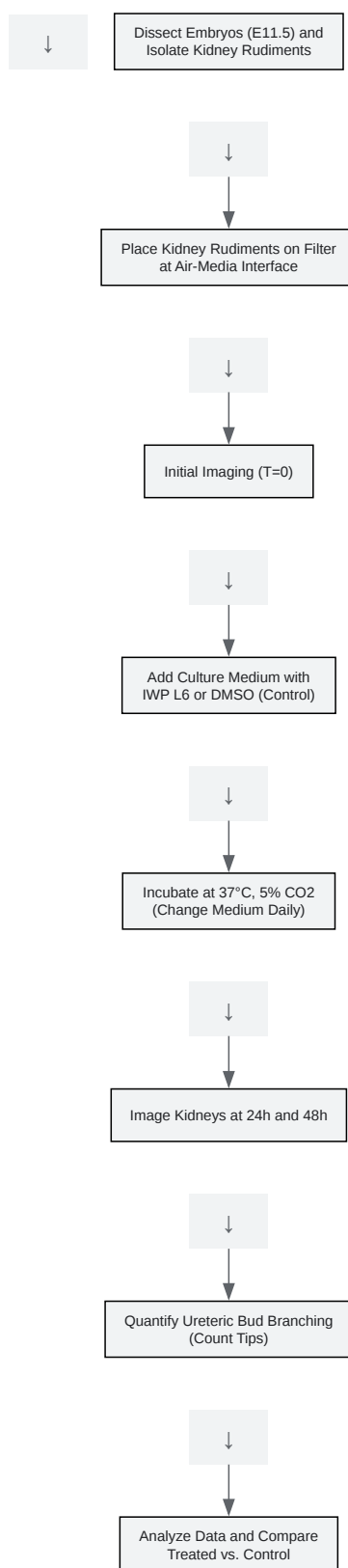
The application of **IWP L6** in ex vivo mouse embryonic kidney culture provides a powerful tool to dissect the specific roles of Wnt signaling during nephrogenesis. By reversibly blocking Wnt

signaling, researchers can precisely investigate the impact of its inhibition on ureteric bud branching, nephron progenitor cell fate, and overall kidney architecture[9][2].

Mechanism of Action of IWP L6

The diagram below illustrates the canonical Wnt signaling pathway and the inhibitory action of **IWP L6**. In the absence of inhibition, Wnt proteins are palmitoylated by PORCN in the endoplasmic reticulum, enabling their secretion. Secreted Wnt binds to Frizzled (Fzd) and LRP5/6 receptors, leading to the inhibition of the β -catenin destruction complex. This allows β -catenin to accumulate, translocate to the nucleus, and activate target gene transcription. **IWP L6** blocks this cascade at an early step by inhibiting PORCN.





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